# Comprehensive Safety and Operational Guide: Handling 3,4,5-Tris(octyloxy)benzoic acid

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *Benzoic acid, 3,4,5-tris(octyloxy)-* |
| *CAS No.:* | *157980-09-1* |
| *Cat. No.:* | *B3067807* |

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## Executive Summary

3,4,5-Tris(octyloxy)benzoic acid (CAS: 157980-09-1) is a highly lipophilic, tri-alkylated benzoic acid derivative. It serves as a critical synthetic building block in the development of liquid crystals, supramolecular assemblies, and advanced immunological adjuvants—most notably in the synthesis of the Mincle agonist UM-1098[1]. While not acutely toxic, its unique physicochemical properties present specific operational challenges in the laboratory, particularly regarding static dispersion and solvent-mediated skin permeation. This guide provides a self-validating, step-by-step operational framework for researchers handling this compound to ensure maximum safety and experimental integrity.

## Physicochemical Hazard Profile & Causality

Understanding the molecular structure of 3,4,5-tris(octyloxy)benzoic acid is essential for safe handling. The core benzoic acid moiety is shielded by three eight-carbon (octyl) chains.

- Extreme Lipophilicity (High logP): The octyl chains render the molecule virtually insoluble in water but highly soluble in non-polar and halogenated organic solvents (e.g., dichloromethane, chloroform, tetrahydrofuran).

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- The "Carrier" Effect: When dissolved in solvents like dichloromethane (DCM)—a common solvent for esterifications used to synthesize UM-1098[2]—the solvent acts as a carrier. If splashed on standard nitrile gloves, the solvent rapidly permeates the barrier, dragging the lipophilic acid directly into the stratum corneum of the skin, causing severe, delayed contact dermatitis.

- Waxy/Static Solid State: In its dry powder form, the compound exhibits waxy characteristics and is highly prone to static charge accumulation. This increases the risk of aerosolization and inhalation during transfer, aligning with its GHS hazard classification[3].

## Quantitative Hazard Data

| Property / Hazard | Value / GHS Classification | Operational Implication |
|---|---|---|
| CAS Number | 157980-09-1 | Ensure correct catalog verification before use. |
| Molecular Weight | 506.76 g/mol | High mass, low volatility; primary risk is dust. |
| Skin Irritation | Category 2 (H315) | Direct contact causes localized inflammation. |
| Eye Irritation | Category 2A (H319) | Requires tight-fitting safety goggles. |
| Respiratory | Category 3 (H335) | Must be handled in a certified fume hood. |

# Personal Protective Equipment (PPE) Matrix

Do not rely on a "one-size-fits-all" PPE approach. The required PPE shifts dramatically depending on whether the compound is in a dry state or dissolved in an organic solvent.

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| PPE Category | Dry Powder Handling | Solvent Solution Handling (e.g., in DCM) | Causality & Validation |
|---|---|---|---|
| Hand Protection | Single Nitrile (0.1 mm) | Double-Glove: Inner Nitrile, Outer Butyl Rubber | Causality: DCM degrades thin nitrile in <3 minutes. Validation: Visually inspect outer glove for swelling. |
| Eye Protection | Safety Glasses with side shields | Chemical Splash Goggles | Causality: Solutions can splash and cause severe ocular irritation. |
| Body Protection | Standard Cotton Lab Coat | Flame-Retardant (FR) Lab Coat | Causality: Organic solvents used in synthesis are highly flammable. |
| Respiratory | Fume Hood (Face velocity >0.5 m/s) | Fume Hood (Face velocity >0.5 m/s) | Causality: Prevents inhalation of waxy dust and solvent vapors. |

# Experimental Protocols: Safe Handling & Synthesis Setup

## Protocol 1: Anti-Static Weighing and Transfer

Because 3,4,5-tris(octyloxy)benzoic acid holds a static charge, standard weighing techniques will result in powder clinging to spatulas and floating out of the weigh boat, compromising both safety and stoichiometric accuracy.

- Step 1: Environmental Prep. Ensure the fume hood sash is lowered to the optimal working height. Clear the balance area of any unnecessary equipment to minimize turbulence.

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- Step 2: Static Elimination. Pass a static eliminator (e.g., Zerostat gun or anti-static ionizer bar) over the anti-static polymeric weigh boat and the metal spatula for 3-5 seconds. Self-Validation: The weigh boat should sit perfectly flat on the balance pan without repelling away from your gloved hand.

- Step 3: Transfer. Slowly transfer the waxy solid. Avoid rapid pouring. If the powder begins to "jump," pause and re-apply the static eliminator.

- Step 4: Containment. Once the desired mass (e.g., 7.2 mg for a standard UM-1098 synthesis scale[4]) is reached, immediately transfer the boat to the reaction flask and wash the boat down with the reaction solvent (e.g., DCM) to ensure quantitative transfer.

## Protocol 2: Post-Reaction Decontamination

Water and standard laboratory detergents are completely ineffective at removing this compound from glassware and spatulas due to its hydrophobic octyl chains.

- Step 1: Primary Solvent Rinse. Rinse the spatula and glassware with a non-polar solvent (e.g., hexanes or DCM) directly into a designated halogenated waste container.

- Step 2: Secondary Wash. Wash the equipment with acetone to remove residual non-polar solvent.

- Step 3: Aqueous Wash. Finally, wash with a standard Alconox/water solution and perform a final DI water rinse. Self-Validation: Water should sheet off the glassware evenly; any beading indicates residual lipophilic compound.

# Spill Response and Waste Management

## Immediate Spill Response

- Dry Powder Spill: Do not sweep with a dry brush, as this will aerosolize the irritant. Gently spray the spill with a low-volatility, miscible solvent (like isopropanol) to wet the powder. Wipe up the resulting paste with absorbent lab wipes.

- Solution Spill (DCM/THF): If the spill is >100 mL, evacuate the immediate area to prevent inhalation of solvent vapors. Apply a universal chemical binder or vermiculite. Scoop the absorbed material into a sealable, solvent-rated waste container.

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## Disposal Plan

- Solid Waste: Dispose of contaminated wipes, weigh boats, and empty vials in a clearly labeled "Halogen-Free Organic Solid Waste" container.
- Liquid Waste: Reaction mixtures containing this compound and halogenated solvents (DCM, chloroform) must be strictly segregated into "Halogenated Organic Liquid Waste." Never pour down the sink; the waxy acid will precipitate in aqueous environments, causing severe pipe blockages and environmental contamination.

# Mechanistic Visualization: Handling Workflow

The following diagram illustrates the critical decision points and exposure control pathways when handling 3,4,5-tris(octyloxy)benzoic acid.

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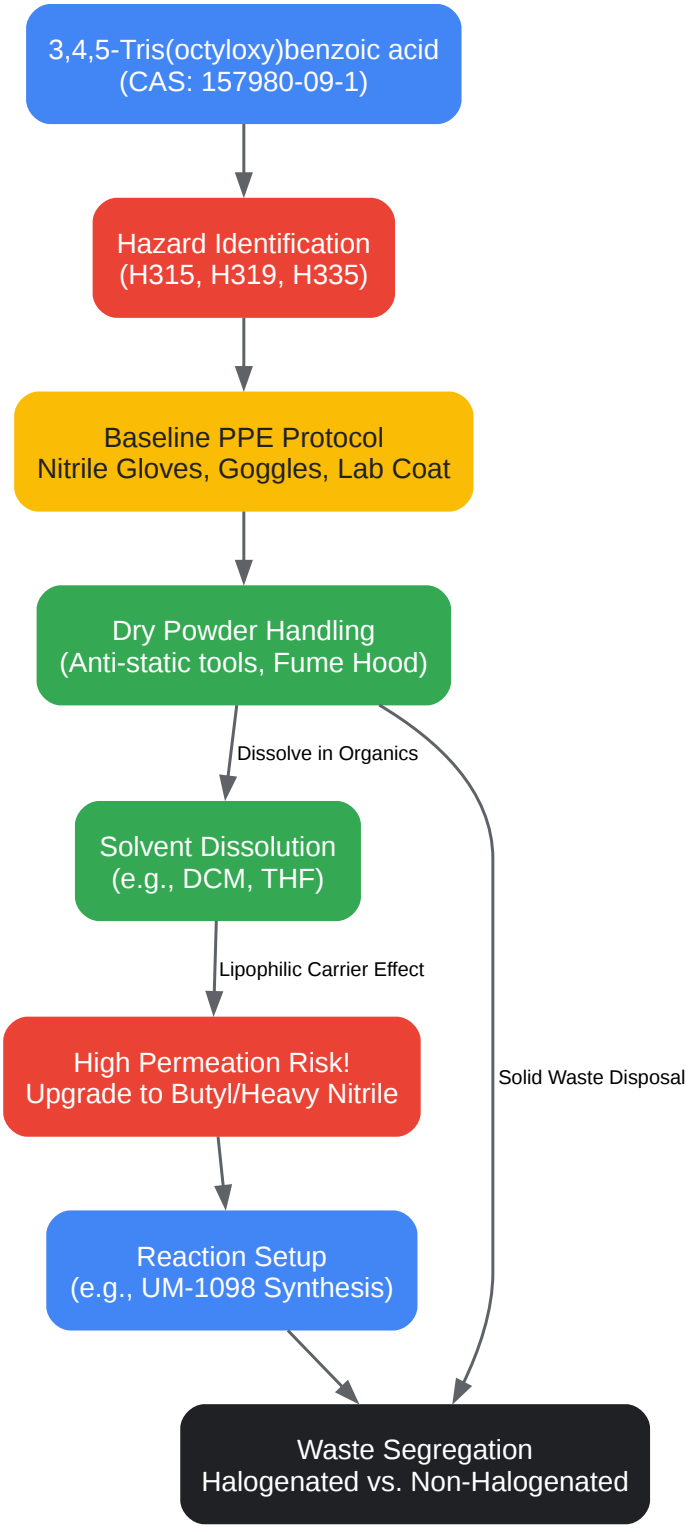


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Figure 1: Operational workflow and exposure control for 3,4,5-Tris(octyloxy)benzoic acid.

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# References


- Rungelrath, V., Ahmed, M., et al. "Vaccination with Mincle agonist UM-1098 and mycobacterial antigens induces protective Th1 and Th17 responses." npj Vaccines 9, 103 (2024). [Link]


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